

A Comparative Spectroscopic Analysis of Fujianmycin B and Its Positional Isomer

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Compound of Interest

Compound Name: *Fujianmycin B*

Cat. No.: *B1250690*

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Fujianmycin B is a member of the benz[a]anthraquinone class of antibiotics, produced by *Streptomyces* species.^[1] While specific spectroscopic data for **Fujianmycin B** and its isomers are not readily available in the public domain, this guide provides a comparative analysis based on characteristic spectroscopic data for the benz[a]anthraquinone scaffold. This guide will compare the expected spectroscopic features of **Fujianmycin B** with a hypothetical positional isomer to illustrate how subtle structural differences can be elucidated using modern spectroscopic techniques.

Data Presentation

The following tables summarize the expected quantitative data from key spectroscopic analyses for **Fujianmycin B** and a hypothetical positional isomer. These values are representative of the benz[a]anthraquinone class of compounds and are intended for illustrative purposes.

Table 1: Predicted ¹H NMR Spectroscopic Data (500 MHz, CDCl₃)

Proton Assignment	Fujianmycin B (Predicted)	Positional Isomer (Predicted)
Chemical Shift (δ , ppm), Multiplicity, J (Hz)	Chemical Shift (δ , ppm), Multiplicity, J (Hz)	
Aromatic Protons	7.20 - 8.50, m	7.15 - 8.60, m
Phenolic -OH	12.0 - 13.0, br s	11.8 - 12.8, br s
Methine Protons	3.50 - 4.50, m	3.40 - 4.60, m
Methylene Protons	1.50 - 2.50, m	1.40 - 2.60, m
Methyl Protons	0.90 - 1.20, m	0.85 - 1.25, m

Table 2: Predicted ^{13}C NMR Spectroscopic Data (125 MHz, CDCl_3)

Carbon Assignment	Fujianmycin B (Predicted)	Positional Isomer (Predicted)
Chemical Shift (δ , ppm)	Chemical Shift (δ , ppm)	
Carbonyl (C=O)	180.0 - 190.0	178.0 - 188.0
Aromatic/Olefinic (C=C)	110.0 - 160.0	108.0 - 162.0
Oxygenated Carbons (C-O)	60.0 - 80.0	58.0 - 82.0
Aliphatic Carbons	20.0 - 50.0	18.0 - 52.0

Table 3: Mass Spectrometry Data

Analysis	Fujianmycin B (Predicted)	Positional Isomer (Predicted)
Molecular Formula	$\text{C}_{25}\text{H}_{24}\text{O}_8$ (example)	$\text{C}_{25}\text{H}_{24}\text{O}_8$ (example)
Molecular Weight	468.45 g/mol	468.45 g/mol
Key Fragmentation Pattern	Retro-Diels-Alder, loss of side chains	Retro-Diels-Alder, different fragmentation of side chains due to positional change

Table 4: Infrared (IR) and UV-Vis Spectroscopic Data

Spectroscopic Method	Fujianmycin B (Predicted)	Positional Isomer (Predicted)
IR (cm ⁻¹)	3400 (O-H), 1710 (C=O, quinone), 1620 (C=C, aromatic)	3410 (O-H), 1705 (C=O, quinone), 1625 (C=C, aromatic)
UV-Vis λ _{max} (nm)	250, 290, 430	255, 288, 435

Experimental Protocols

Detailed methodologies for the key spectroscopic experiments are provided below. These protocols are generalized for the analysis of natural products like **Fujianmycin B**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Approximately 5-10 mg of the purified compound is dissolved in 0.6 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a 5 mm NMR tube. A small amount of tetramethylsilane (TMS) may be added as an internal standard.
- **¹H NMR Spectroscopy:** Proton NMR spectra are acquired on a 500 MHz spectrometer. Typical parameters include a 30° pulse width, a relaxation delay of 1.0 s, and an acquisition time of 2.0 s. Spectra are averaged over 16-32 scans to improve the signal-to-noise ratio.
- **¹³C NMR Spectroscopy:** Carbon-13 NMR spectra are acquired on the same instrument at 125 MHz. A proton-decoupled pulse sequence is used. Typical parameters include a 45° pulse width, a relaxation delay of 2.0 s, and an acquisition time of 1.0 s. Several thousand scans are typically required to obtain a good signal-to-noise ratio due to the low natural abundance of ¹³C.[\[2\]](#)[\[3\]](#)
- **2D NMR Spectroscopy:** To aid in structure elucidation, 2D NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are performed. These experiments provide information about proton-proton couplings and one-bond and multiple-bond correlations between protons and carbons, respectively.[\[4\]](#)

Mass Spectrometry (MS)

- **Sample Preparation:** A dilute solution of the sample (approximately 1 mg/mL) is prepared in a suitable solvent (e.g., methanol, acetonitrile).
- **High-Resolution Mass Spectrometry (HRMS):** HRMS is performed using techniques like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) coupled to a time-of-flight (TOF) or Orbitrap mass analyzer. This provides a highly accurate mass measurement, allowing for the determination of the molecular formula.[\[5\]](#)
- **Tandem Mass Spectrometry (MS/MS):** To obtain structural information, tandem MS (or MS/MS) experiments are conducted. The molecular ion of interest is isolated and fragmented by collision-induced dissociation (CID), and the masses of the resulting fragment ions are analyzed. This fragmentation pattern provides valuable clues about the compound's structure.[\[6\]](#)

Infrared (IR) Spectroscopy

- **Sample Preparation:** For solid samples, a small amount of the compound is mixed with dry potassium bromide (KBr) and pressed into a thin pellet. Alternatively, a thin film can be cast from a solution onto a salt plate (e.g., NaCl or KBr). For solutions, the sample is placed in a liquid cell with windows transparent to IR radiation.[\[7\]](#)
- **Data Acquisition:** The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer. The spectrum is typically scanned from 4000 to 400 cm^{-1} . The resulting spectrum shows absorption bands corresponding to the vibrational frequencies of the functional groups present in the molecule.[\[8\]](#)

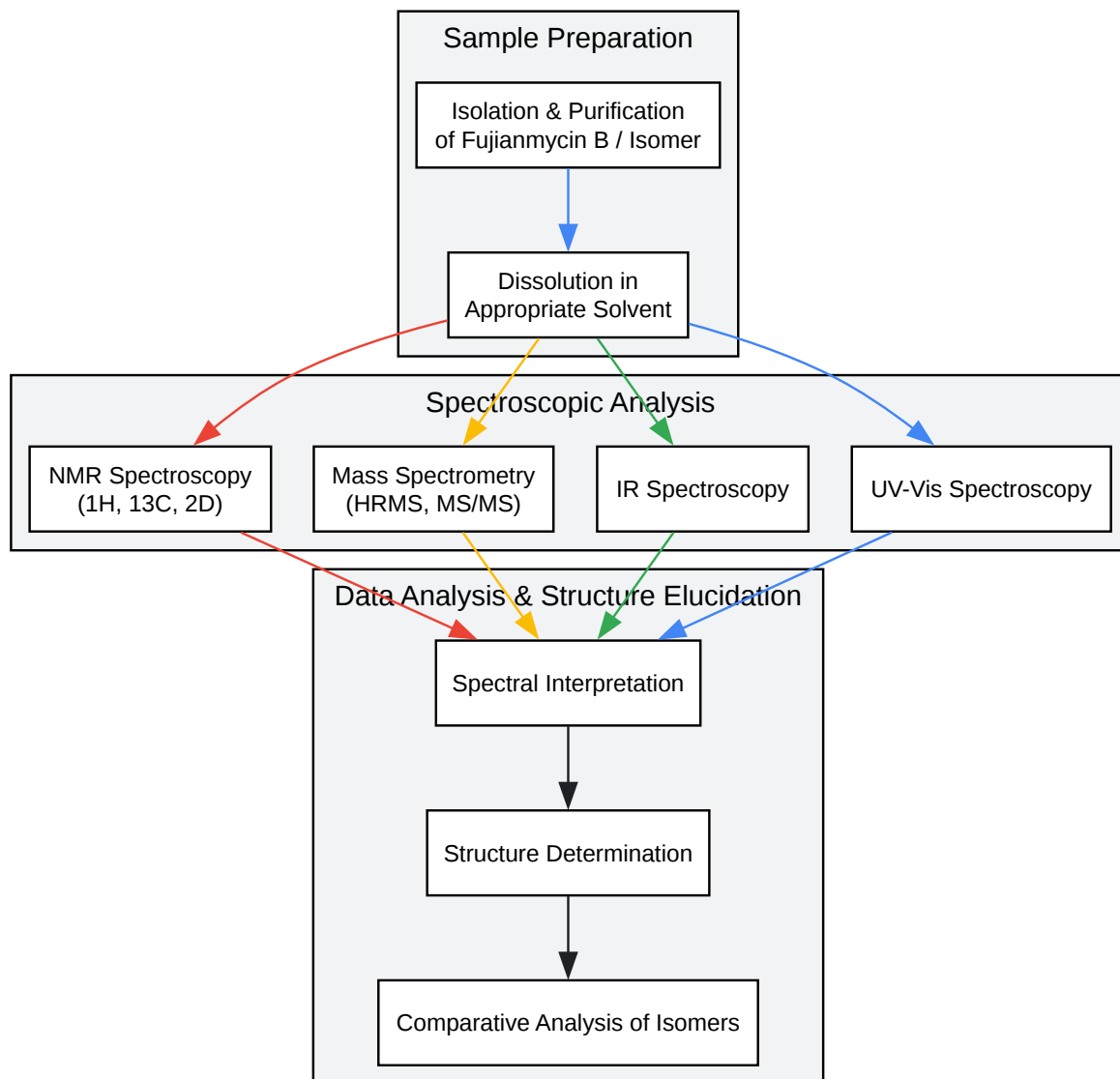
Ultraviolet-Visible (UV-Vis) Spectroscopy

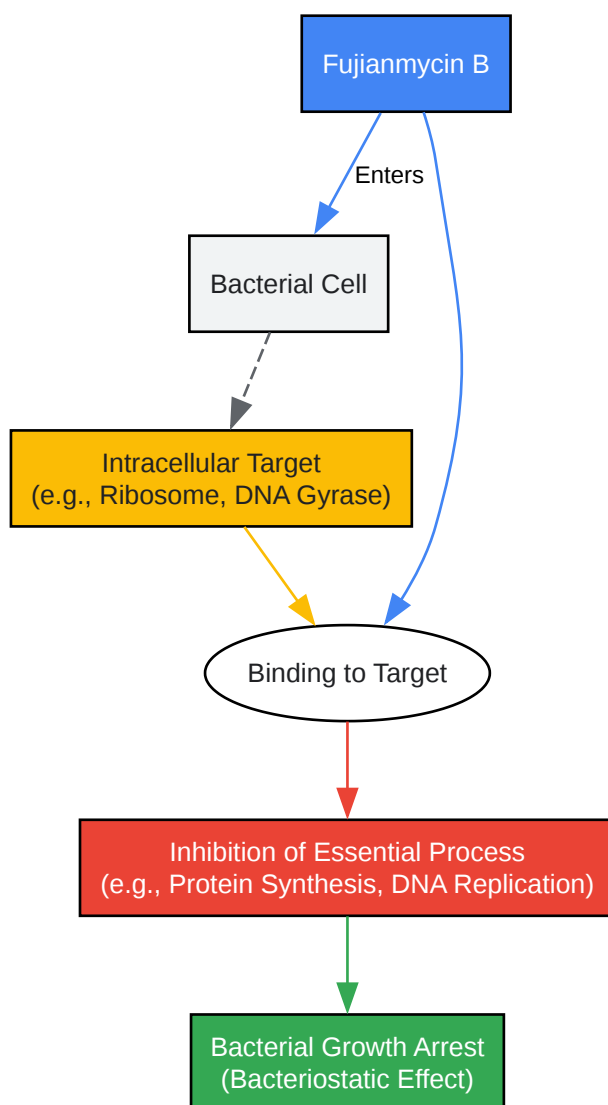
- **Sample Preparation:** A very dilute solution of the compound is prepared in a UV-transparent solvent (e.g., ethanol, methanol, hexane). The concentration is adjusted so that the absorbance at the wavelength of maximum absorption (λ_{max}) falls within the optimal range of the instrument (typically 0.2 - 1.0).[\[9\]](#)
- **Data Acquisition:** The UV-Vis spectrum is recorded using a double-beam spectrophotometer, typically scanning from 200 to 800 nm. The spectrum is a plot of absorbance versus

wavelength and provides information about the electronic transitions within the molecule, particularly conjugated systems.[10]

Visualizations

Experimental Workflow for Spectroscopic Analysis





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